

# In-Depth Technical Guide to 1,3-Dinitrolycerin-d5 Certified Reference Material

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## Compound of Interest

Compound Name: 1,3-Dinitrolycerin-d5

Cat. No.: B12387570

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certified reference material (CRM) for **1,3-Dinitrolycerin-d5**. It is intended to serve as an essential resource for researchers, scientists, and professionals in drug development who utilize this stable isotope-labeled internal standard in their analytical workflows. This document details the material's specifications, analytical methodologies for its characterization, and guidance for its proper handling and storage.

## Core Technical Data

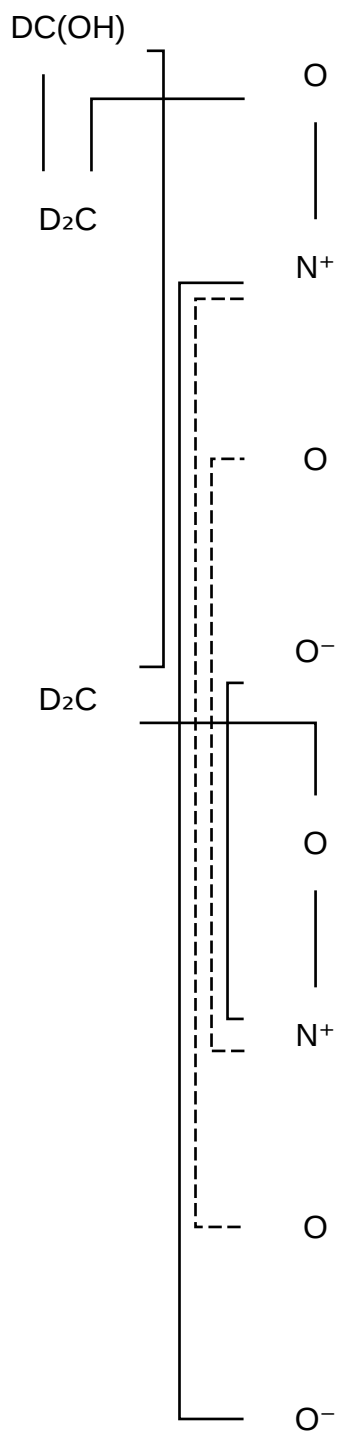
The certified reference material of **1,3-Dinitrolycerin-d5** is a critical tool for ensuring accuracy and precision in quantitative analytical methods, particularly in mass spectrometry-based assays for the analysis of nitrolycerin and its metabolites. The following table summarizes the key quantitative data for a representative certified reference material.

Parameter	Specification
Chemical Name	2-Hydroxypropane-1,3-diyl-1,1,2,3,3-d5 dinitrate[1]
Chemical Formula	C <sub>3</sub> HD <sub>5</sub> N <sub>2</sub> O <sub>7</sub> [1][2]
Molecular Weight	187.12 g/mol [2][3]
CAS Number	2733972-23-9[2]
Purity	≥98%
Isotopic Enrichment	≥99 atom % Deuterium
Format	Solution
Concentration	100 µg/mL (nominal)
Solvent	Acetonitrile
Storage Conditions	-20°C[4]

## Chemical Structure

The chemical structure of **1,3-Dinitroglycerin-d5** is presented below. The five deuterium atoms are located on the carbon backbone, providing a stable isotopic label for use as an internal standard.

## Chemical Structure of 1,3-Dinitrolycerin-d5



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Caption: Chemical structure of **1,3-Dinitrolycerin-d5**.

## Experimental Protocols

The certification of this reference material involves a series of rigorous analytical tests to confirm its identity, purity, and concentration. The following are detailed methodologies representative of those used in the certification process.

### Identity Confirmation by Mass Spectrometry

The identity of **1,3-Dinitrolycerin-d5** is confirmed using high-resolution mass spectrometry (HRMS).

- Instrumentation: A time-of-flight (TOF) mass spectrometer coupled with an electrospray ionization (ESI) source is typically employed.
- Sample Preparation: The certified reference material solution is diluted with an appropriate solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid) to a final concentration of approximately 1 µg/mL.
- Mass Spectrometry Parameters:
  - Ionization Mode: ESI positive or negative ion mode.
  - Capillary Voltage: 3.5 kV
  - Cone Voltage: 30 V
  - Source Temperature: 120°C
  - Desolvation Temperature: 350°C
  - Mass Range: m/z 50-500
- Data Analysis: The acquired mass spectrum is analyzed to confirm the presence of the molecular ion corresponding to the chemical formula of **1,3-Dinitrolycerin-d5**. The measured mass should be within a narrow tolerance (e.g., ±5 ppm) of the theoretical exact mass.

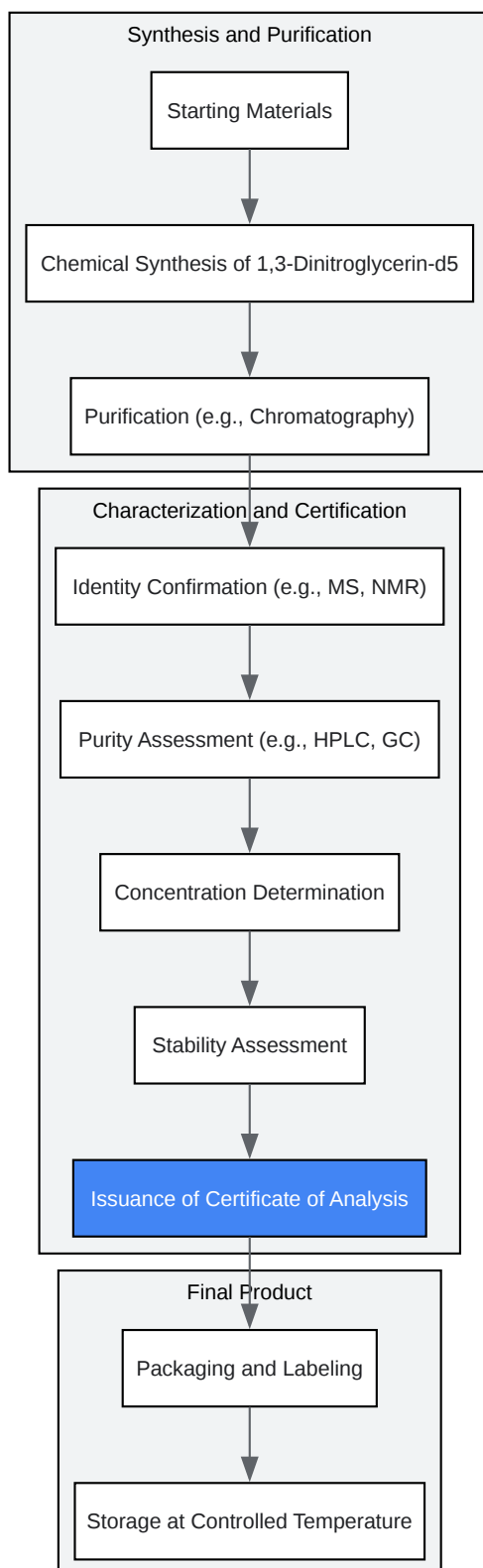
## Purity and Concentration Determination by Chromatography

The purity of the neat material and the concentration of the resulting solution are determined using a validated chromatographic method, typically high-performance liquid chromatography (HPLC) with UV detection or gas chromatography (GC) with an appropriate detector.

- Instrumentation: An HPLC system equipped with a UV detector or a GC system with a flame ionization detector (FID) or electron capture detector (ECD).
- Chromatographic Conditions (HPLC-UV):
  - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 3.5  $\mu$ m).
  - Mobile Phase: A gradient of water and acetonitrile.
  - Flow Rate: 1.0 mL/min.
  - Injection Volume: 10  $\mu$ L.
  - UV Detection Wavelength: 210 nm.
- Quantification: The concentration of the **1,3-Dinitrolycerin-d5** solution is determined by comparing its peak area to that of a calibration curve prepared from a well-characterized, high-purity primary reference standard. Purity is assessed by calculating the area percentage of the main peak relative to all other peaks in the chromatogram.

## Workflow for Certification of Reference Material

The following diagram illustrates the logical workflow for the synthesis, purification, characterization, and certification of a chemical reference material like **1,3-Dinitrolycerin-d5**.



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Caption: Workflow for Certified Reference Material Production.

## Applications

**1,3-Dinitrolycerin-d5** is primarily used as an internal standard in the quantitative analysis of nitrolycerin and its metabolites in biological matrices such as plasma and urine. Its use is crucial in pharmacokinetic and toxicokinetic studies, therapeutic drug monitoring, and forensic analysis. The stable isotope label ensures that the internal standard co-elutes with the analyte of interest and experiences similar ionization efficiency in mass spectrometry, leading to more accurate and reliable results.

## Handling and Storage

To ensure the integrity and stability of the certified reference material, it is imperative to adhere to the recommended handling and storage guidelines. The material should be stored in its original unopened ampule at the specified temperature of -20°C until use. Once opened, the solution should be used promptly or transferred to a tightly sealed vial to minimize solvent evaporation. Exposure to light and elevated temperatures should be avoided.

This technical guide provides a foundational understanding of the **1,3-Dinitrolycerin-d5** certified reference material. For specific lot information and detailed uncertainty budgets, users should always refer to the Certificate of Analysis provided by the manufacturer.

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## References

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- 2. [pharmaffiliates.com](http://pharmaffiliates.com) [[pharmaffiliates.com](http://pharmaffiliates.com)]
- 3. 1,3-Dinitrolycerin-d5 | C<sub>3</sub>H<sub>6</sub>N<sub>2</sub>O<sub>7</sub> | CID 129010185 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. 1,3-ジニトログリセリン 溶液 1.0 mg/mL in acetonitrile, ampule of 1 mL, certified reference material, Cerilliant® | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]

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